

A Technical Guide to the Physical Properties of 4,4'-Diphenoxylbenzophenone

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Compound of Interest

Compound Name: **4,4'-Diphenoxylbenzophenone**

Cat. No.: **B076987**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **4,4'-diphenoxylbenzophenone**, a chemical compound utilized in the production of high-performance plastics.^[1] The information is presented to be a valuable resource for professionals in research and development.

Core Physical and Chemical Data

The fundamental physical and chemical properties of **4,4'-diphenoxylbenzophenone** are summarized in the table below for easy reference and comparison.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₂₅ H ₁₈ O ₃ | [1] [2] [3] |
| Molecular Weight | 366.42 g/mol | [3] |
| IUPAC Name | bis(4-phenoxyphenyl)methanone | [2] [3] |
| CAS Number | 14984-21-5 | [1] [2] [3] |
| Appearance | Off-white crystalline powder | [1] |
| Melting Point | 147-151 °C | [3] |
| Boiling Point | 514.4 ± 35.0 °C (Predicted) | [1] |
| Density | 1.186 ± 0.06 g/cm ³ (Predicted) | [1] |
| Solubility | Insoluble in water; Soluble in organic solvents | [1] |

Experimental Protocols

Detailed methodologies for determining key physical properties are outlined below. These protocols are standard laboratory procedures.

The melting point is a crucial indicator of a compound's purity.[\[4\]](#) For a pure crystalline solid, the melting point is sharp, typically within a 0.5-1.0°C range. Impurities tend to lower and broaden the melting point range.[\[4\]](#)

Apparatus:

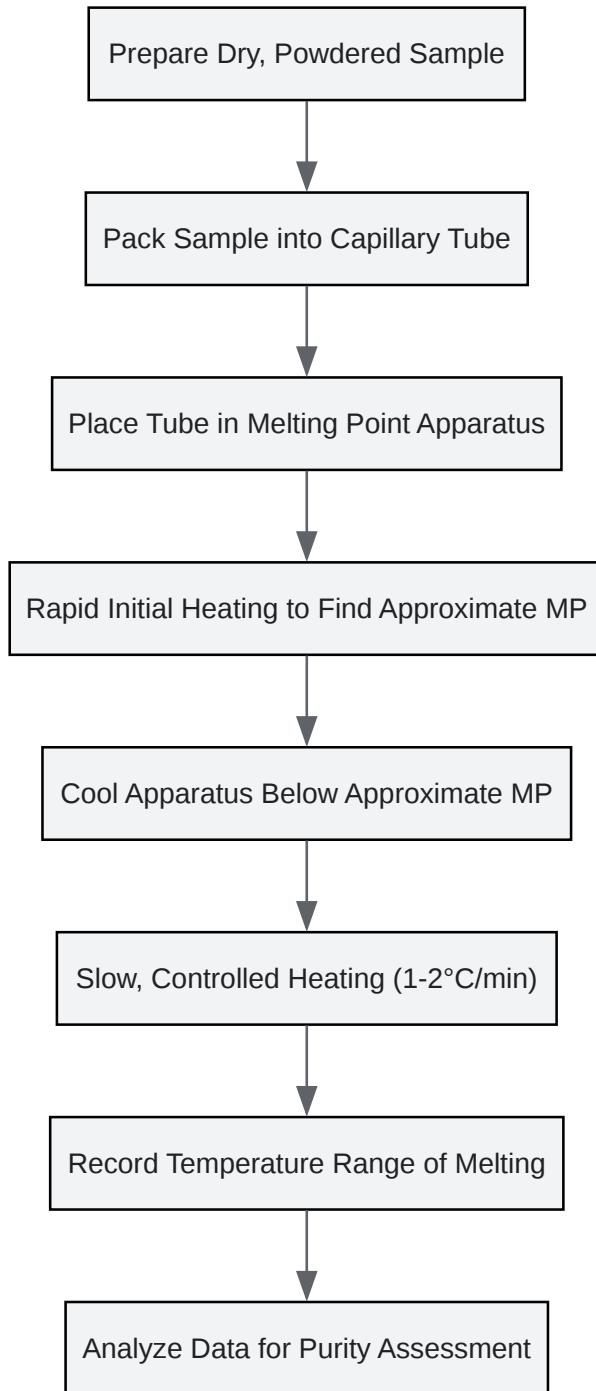
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (one end sealed)[\[4\]](#)[\[5\]](#)
- Thermometer[\[4\]](#)
- Spatula[\[6\]](#)

- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **4,4'-diphenoxylbenzophenone** sample is completely dry and finely powdered.^{[5][7]} Introduce a small amount of the powder into the open end of a capillary tube.^{[4][5]} Pack the sample into the sealed end of the tube by tapping it gently on a hard surface or by dropping it through a long glass tube.^[5] The packed sample should be approximately 1-2 mm high.^[4]
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.^[5]
- Heating: Heat the sample rapidly at first to determine an approximate melting range. Then, allow the apparatus to cool to at least 20°C below the approximate melting point.^[5]
- Measurement: Begin heating again at a slow, controlled rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.^[5]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample has turned into a clear liquid (the completion of melting).^[6] This range is the melting point of the sample.

Workflow for Melting Point Determination

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Workflow for Melting Point Determination

This protocol provides a qualitative assessment of a substance's solubility in various solvents.

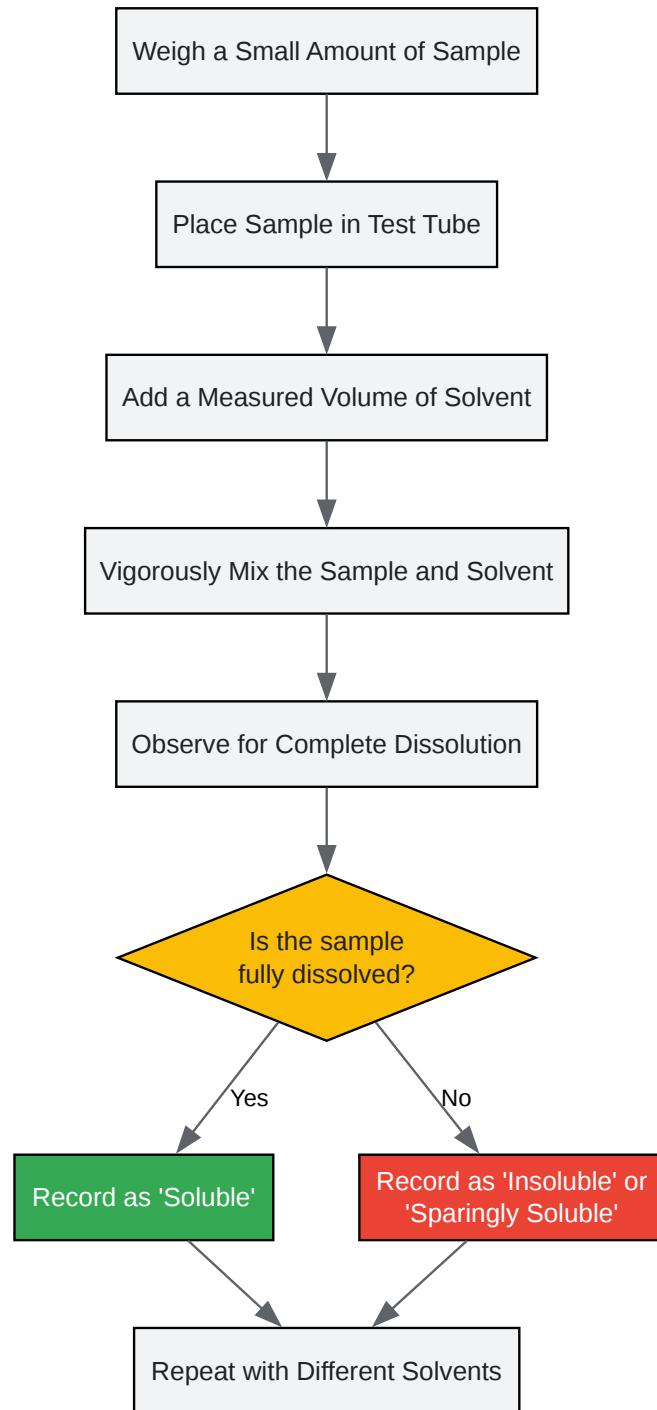
Apparatus:

- Test tubes and rack[8]
- Spatula
- Graduated cylinder or pipettes[8]
- Vortex mixer or stirring rods

Procedure:

- Sample Preparation: Place a small, pre-weighed amount of **4,4'-diphenoxylbenzophenone** (e.g., 25 mg) into a test tube.[8]
- Solvent Addition: Add a small, measured volume of the desired solvent (e.g., 0.75 mL of water) to the test tube.[8]
- Mixing: Vigorously shake or vortex the test tube to ensure thorough mixing.[8]
- Observation: Observe whether the solid dissolves completely. If it does, the substance is considered soluble in that solvent under the tested conditions. If not, it is classified as insoluble or sparingly soluble.
- Systematic Testing: Repeat the process with a range of solvents of varying polarities (e.g., water, ethanol, diethyl ether, toluene) to establish a solubility profile.

Workflow for Solubility Determination

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